

"2-(2,2-Difluoroethoxy)ethanol" purity analysis

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Compound of Interest

Compound Name: 2-(2,2-Difluoroethoxy)ethanol

CAS No.: 853005-07-9

Cat. No.: B1465063

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An In-depth Technical Guide to the Purity Analysis of **2-(2,2-Difluoroethoxy)ethanol**

Abstract

This technical guide provides a comprehensive framework for the purity analysis of **2-(2,2-Difluoroethoxy)ethanol** (CAS: 853005-07-9), a fluorinated organic compound of increasing interest in pharmaceutical and chemical research.^[1] As a key building block or intermediate, its purity is paramount to ensure the safety, efficacy, and reproducibility of the final product. This document, intended for researchers, analytical scientists, and drug development professionals, details a multi-faceted analytical strategy grounded in regulatory expectations and first-principles chemistry. We will explore the likely impurity profile based on common synthetic routes and delve into the application of orthogonal analytical techniques, including Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC), and spectroscopic methods (NMR, MS), for comprehensive characterization. Each section emphasizes the causality behind methodological choices and provides robust, self-validating protocols compliant with international regulatory standards.

Introduction: The Analytical Imperative for 2-(2,2-Difluoroethoxy)ethanol

2-(2,2-Difluoroethoxy)ethanol is an acyclic alcohol derivative containing a difluoroether moiety.[2] Its unique physicochemical properties, imparted by the fluorine atoms, make it a valuable intermediate in organic synthesis, potentially in the preparation of novel therapeutic agents.[1]

Table 1: Physicochemical Properties of **2-(2,2-Difluoroethoxy)ethanol**

Property	Value	Source
CAS Number	853005-07-9	[1][3][4]
Molecular Formula	C ₄ H ₈ F ₂ O ₂	[1][3]
Molecular Weight	126.10 g/mol	[1][3]
IUPAC Name	2-(2,2-difluoroethoxy)ethanol	[3]
Predicted Boiling Point	159.4 ± 30.0 °C	[5]
Predicted Density	1.149 ± 0.06 g/cm ³	[5]
Physical Form	Clear Liquid	[4]

In the context of pharmaceutical development, controlling the impurity profile of any substance is a critical regulatory requirement. The International Council for Harmonisation (ICH) guidelines, specifically ICH Q3A(R2), mandate the reporting, identification, and qualification of impurities in new drug substances.[6][7] Impurities can compromise the safety and efficacy of the final drug product, making their rigorous analysis a non-negotiable aspect of quality control. [8] This guide provides the technical foundation for establishing a comprehensive purity testing strategy for **2-(2,2-Difluoroethoxy)ethanol**.

Understanding the Impurity Profile: A Synthesis-Based Approach

A logical starting point for any purity analysis is to anticipate potential impurities. These can be broadly categorized as organic impurities, inorganic impurities, and residual solvents.[8][9] The most likely organic impurities are those related to the manufacturing process, such as unreacted starting materials, intermediates, and by-products.

One plausible synthesis route involves the reaction of 2,2-difluoroethanol with ethylene carbonate.^[10] The precursor, 2,2-difluoroethanol, can itself be synthesized by reducing difluoroacetic acid derivatives or from 1-chloro-2,2-difluoroethane.^{[11][12][13]}

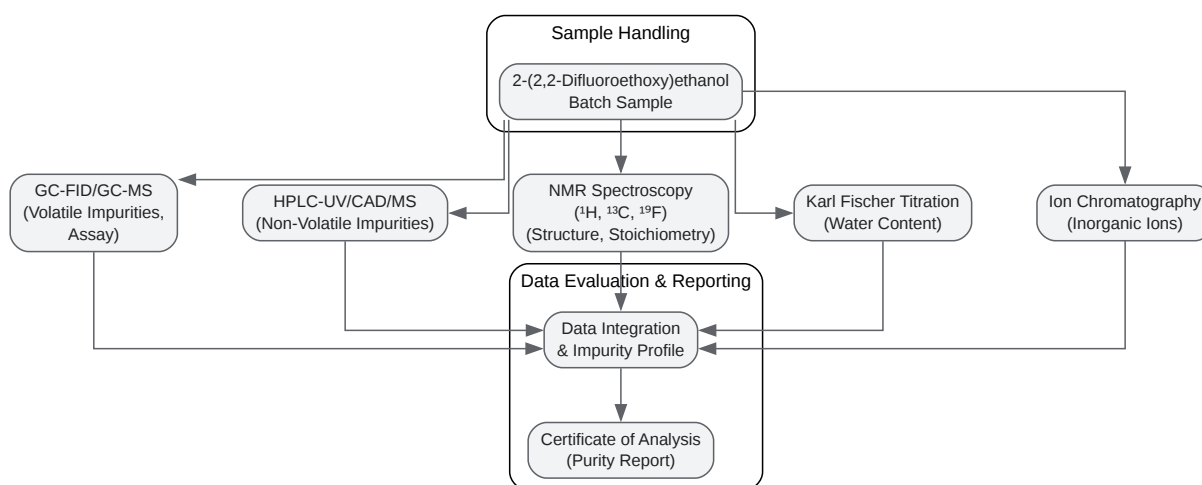
Based on these pathways, a profile of potential process-related impurities can be constructed.

Table 2: Potential Impurity Profile for **2-(2,2-Difluoroethoxy)ethanol**

Impurity Name	Type	Potential Source	Recommended Analytical Technique
2,2-Difluoroethanol	Starting Material	Incomplete reaction	GC-FID, ¹ H NMR, ¹⁹ F NMR
Ethylene Carbonate	Starting Material	Incomplete reaction	GC-FID, HPLC-UV/MS
1,2-bis(2,2-difluoroethoxy)ethane	By-product	Over-reaction/Side reaction ^[10]	GC-FID, GC-MS
Ethylene Glycol	By-product	Hydrolysis of ethylene carbonate	GC-FID
Halide Ions (e.g., Cl ⁻)	Inorganic Impurity	From precursors like 1-chloro-2,2-difluoroethane ^{[10][12]}	Ion Chromatography, Potentiometric Titration
Toluene, DMSO	Residual Solvent	Solvents used in synthesis ^{[11][13]}	Headspace GC-FID

Core Analytical Strategy: An Orthogonal Approach

No single analytical technique is sufficient to elucidate a complete purity profile. A robust strategy employs multiple, orthogonal (based on different chemical principles) methods to ensure all potential impurities are detected and quantified.



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Caption: Overall analytical workflow for purity assessment.

Gas Chromatography (GC) for Volatile Impurities and Assay

Due to the volatility of **2-(2,2-Difluoroethoxy)ethanol** and its likely organic impurities, Gas Chromatography with a Flame Ionization Detector (GC-FID) is the primary technique for quantitative analysis. GC-Mass Spectrometry (GC-MS) is invaluable for the initial identification of unknown peaks.

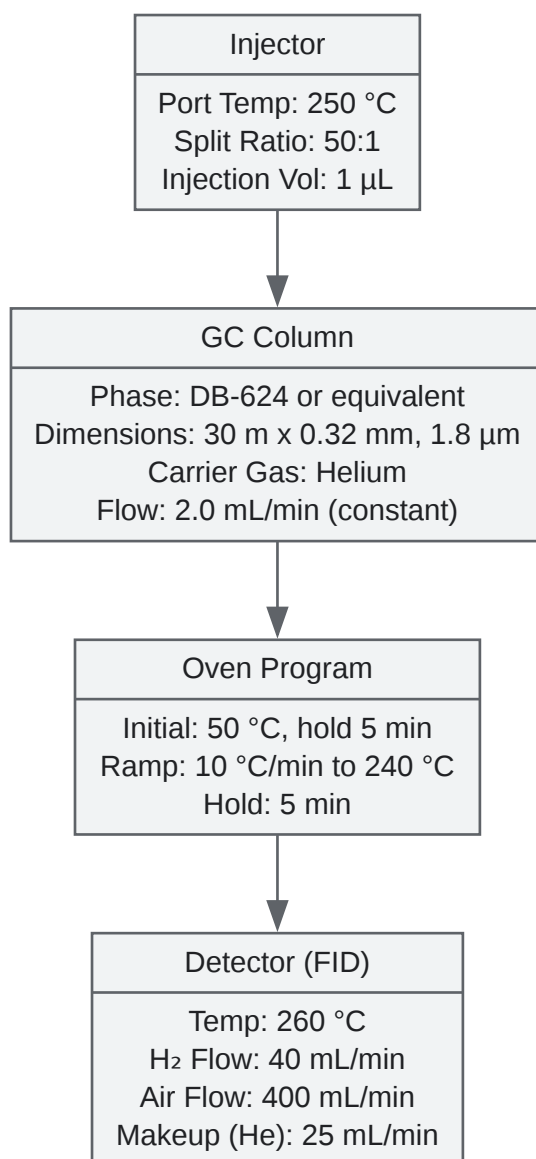
Causality of Method Design:

- Injector: A split/splitless inlet is chosen to handle a neat or concentrated sample, preventing column overload while ensuring sensitivity for trace impurities.

- Column: A mid-polarity column (e.g., a cyanopropylphenyl- or trifluoropropyl- based phase) provides a different selectivity compared to standard non-polar phases, which is advantageous for separating polar analytes like alcohols and ethers from potential non-polar contaminants.[14]
- Detector: FID is selected for its robustness, wide linear range, and near-uniform response factor for hydrocarbons, making it ideal for purity determination by area percent. MS detection is used for definitive identification based on fragmentation patterns.[15]

Experimental Protocol: GC-FID Purity Method

- Standard/Sample Preparation:
 - Accurately weigh approximately 100 mg of **2-(2,2-Difluoroethoxy)ethanol** into a 10 mL volumetric flask.
 - Dilute to volume with a suitable solvent (e.g., Methanol or Acetonitrile). Mix thoroughly. This is the primary sample solution (~10 mg/mL).
- GC System & Conditions:



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Caption: GC-FID system parameters for purity analysis.

- Analysis Sequence:
 - Inject a solvent blank to verify system cleanliness.
 - Inject the sample solution in triplicate.
 - Inject a sensitivity solution (e.g., 0.05% of sample concentration) to confirm the reporting threshold.

- Data Processing:
 - Integrate all peaks in the chromatogram.
 - Calculate the purity using the area percent method, correcting for the solvent peak.
 - Report any impurity exceeding the reporting threshold (typically 0.05% as per ICH Q3A).
[9]

High-Performance Liquid Chromatography (HPLC)

For non-volatile or thermally labile impurities, Reverse Phase HPLC (RP-HPLC) is a necessary orthogonal technique. A key challenge is detection, as **2-(2,2-Difluoroethoxy)ethanol** lacks a strong UV chromophore.

Causality of Method Design:

- Detection:
 - Mass Spectrometry (LC-MS): The most powerful approach, offering both sensitivity and specificity for identifying unknowns.
 - Universal Detectors: Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) can be used for quantitation without a chromophore.
 - Derivatization: A pre- or post-column derivatization can be developed to attach a UV-active or fluorescent tag, though this adds complexity.[16]
- Column: A standard C18 column is a good starting point. For separating closely related fluorinated compounds, specialized fluorinated phases can offer unique selectivity.[14]

Table 3: Illustrative RP-HPLC Method Parameters

Parameter	Condition
Column	C18, 4.6 x 150 mm, 3.5 μ m
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temp	30 $^{\circ}$ C
Detector	MS (ESI+) or CAD
Injection Vol.	10 μ L

Spectroscopic Characterization and Identification

Spectroscopic methods are essential for unequivocal structural confirmation of the main component and for identifying impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for structural elucidation. A combination of ^1H , ^{13}C , and ^{19}F NMR provides a complete picture of the molecule and is highly sensitive to subtle structural differences in impurities.

- ^1H NMR: Will show characteristic signals for the two ethoxy methylene groups (-OCH₂CH₂OH) and the difluoroethoxy methylene group (-OCH₂CF₂H). The proton on the difluorinated carbon will appear as a triplet due to coupling with the two adjacent fluorine atoms. The splitting patterns of the other methylene groups will confirm connectivity.[\[17\]](#)
- ^{19}F NMR: This is critical for analyzing fluorinated impurities. The main component will show a single environment, likely a triplet due to coupling with the adjacent methylene protons. The presence of other fluorinated species would be immediately apparent as additional signals.
- ^{13}C NMR: Confirms the carbon backbone and shows characteristic splitting for carbons bonded to fluorine (C-F coupling).

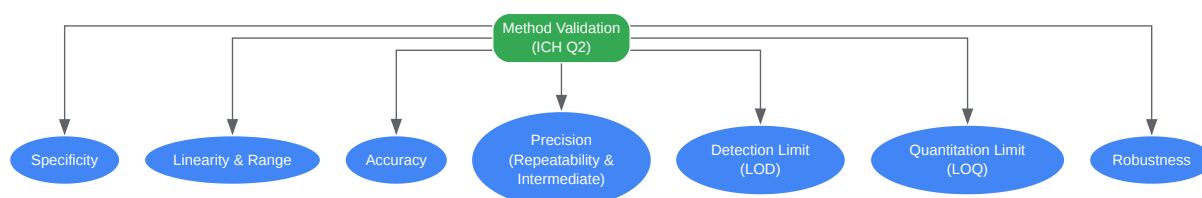
Mass Spectrometry (MS)

Coupled with GC, MS provides molecular weight information and fragmentation patterns that act as a "fingerprint" for identification. For **2-(2,2-Difluoroethoxy)ethanol**, expected fragmentation would involve cleavage of the ether bond and potential loss of HF. This data is crucial for confirming the identity of process-related impurities and degradation products.

Method Validation: Ensuring Trustworthiness

Any analytical method used for quality control must be validated to prove it is fit for purpose.

[18][19] Validation is performed according to ICH Q2(R2) guidelines.[20]



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Caption: Key parameters for analytical method validation.

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components (impurities, degradants). This is demonstrated by separating all known impurities from the main peak and each other.
- **Linearity:** A linear relationship between concentration and analytical response over a defined range (e.g., from the LOQ to 120% of the specification for impurities).[21]
- **Accuracy:** The closeness of test results to the true value, typically assessed by spike-recovery experiments.
- **Precision:** The degree of scatter between a series of measurements, evaluated at repeatability (same day, same analyst) and intermediate precision (different days, analysts,

or equipment) levels.

- Limit of Quantitation (LOQ): The lowest amount of an impurity that can be quantitatively determined with suitable precision and accuracy.
- Robustness: The method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., flow rate, temperature), demonstrating its reliability for routine use.

Conclusion

The purity analysis of **2-(2,2-Difluoroethoxy)ethanol** requires a well-designed, multi-technique approach. A strategy founded on Gas Chromatography for volatile components and supplemented by HPLC for non-volatile species provides comprehensive impurity detection. Spectroscopic techniques, particularly multi-nuclear NMR and Mass Spectrometry, are indispensable for structural confirmation and impurity identification. By grounding this strategy in the principles of synthetic chemistry and adhering to the validation requirements of regulatory bodies like the ICH, drug development professionals can ensure the quality, safety, and consistency of this important chemical intermediate.

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